

A Comparative Analysis of the Physical Characteristics of Phosmet and Phosmet-d6

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Compound of Interest

Compound Name: **Phosmet-d6**

Cat. No.: **B1492355**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive comparison of the physical and chemical properties of the organophosphate insecticide Phosmet and its deuterated analogue, **Phosmet-d6**. The information presented herein is intended to support research, scientific analysis, and drug development activities by offering a detailed overview of their fundamental characteristics, the experimental methods used to determine these properties, and a visual representation of their structural relationship and analytical workflows.

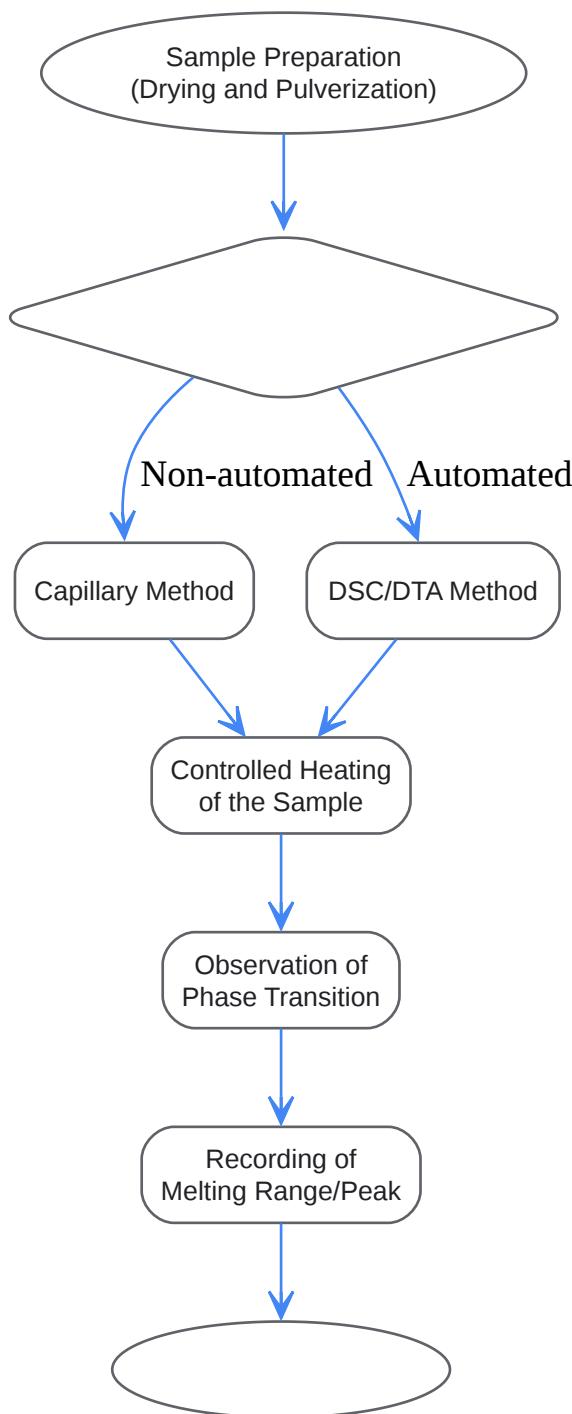
Core Physical and Chemical Properties

A summary of the key physical and chemical properties of Phosmet and **Phosmet-d6** is presented in the table below. While extensive data is available for Phosmet, specific quantitative values for **Phosmet-d6** are less common in publicly available literature, reflecting its primary use as an internal standard in analytical testing. It is important to note that the physical properties of isotopically labeled compounds like **Phosmet-d6** are generally very similar to their unlabeled counterparts.

Property	Phosmet	Phosmet-d6
Chemical Formula	<chem>C11H12NO4PS2</chem> [1]	<chem>C11H6D6NO4PS2</chem> [2]
Molar Mass	317.32 g/mol [1]	323.36 g/mol [3][4]
Appearance	Off-white to pink crystalline solid	Solid
Melting Point	66-69 °C (technical grade), 72-72.7 °C	70-75 °C
Boiling Point	Decomposes below boiling point	Not available
Water Solubility	25 mg/L at 25 °C	Slightly soluble in chloroform and methanol; specific water solubility data not available.
Vapor Pressure	1.33×10^{-4} Pa at 25 °C (calculated from 1×10^{-6} mmHg)	Not available

Structural Relationship

Phosmet-d6 is a deuterated form of Phosmet, where the six hydrogen atoms of the two methoxy groups are replaced with deuterium atoms. This isotopic labeling is crucial for its use as an internal standard in quantitative analysis, particularly in mass spectrometry-based methods, as it is chemically identical to Phosmet but has a different mass.



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References

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